

Bacopaside N2 (CAS No. 871706-75-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Bacopaside N2

Cat. No.: B2779014

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Introduction

Bacopaside N2 is a triterpenoid saponin isolated from *Bacopa monnieri*, a plant with a long history of use in Ayurvedic medicine for cognitive enhancement and neuroprotection.^[1] As a specific bioactive constituent, **Bacopaside N2** has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the chemical, physical, and biological properties of **Bacopaside N2**, along with detailed experimental protocols and an exploration of its mechanisms of action.

Chemical and Physical Properties

Bacopaside N2 is a complex glycosidic saponin.^[2] Its chemical structure and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	871706-75-1	[1][3][4]
Molecular Formula	C42H68O14	[1][4][5][6][7]
Molecular Weight	796.99 g/mol	[2][4][5][7]
IUPAC Name	(2S,3R,4S,5S,6R)-2- [(2R,3R,4S,5R,6R)-3,5- dihydroxy-2-(hydroxymethyl)-6- [[[(1S,2R,5R,7S,10R,11R,14R, 15S,16S,17R,20R)-16- hydroxy-2,6,6,10,16- pentamethyl-17-(2-methylprop- 1-enyl)-19,21- dioxahexacyclo[18.2.1.01,14.0 2,11.05,10.015,20]tricosan-7- yl]oxy]oxan-4-yl]oxy-6- (hydroxymethyl)oxane-3,4,5- triol	[5][6]
Synonyms	假马齿苋皂苷N2	[7]
Physical Description	Powder	[4]
Purity	>98%	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Pyridine, Methanol, Ethanol.	[3][8][9]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[4]

Biological Activities and Mechanisms of Action

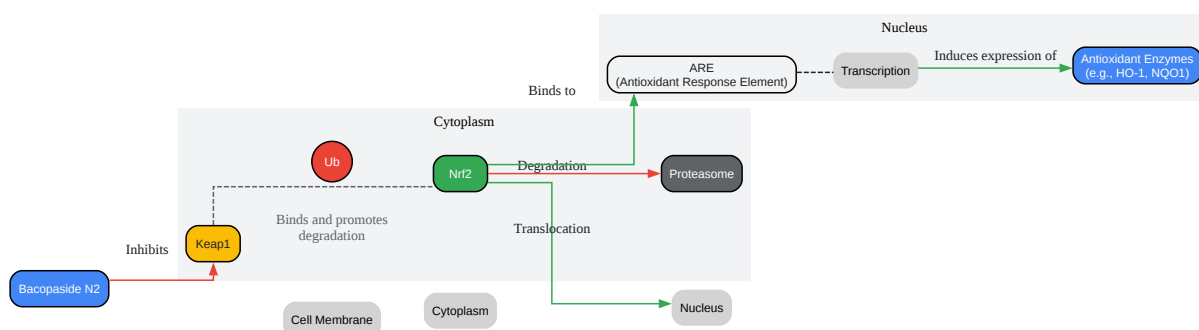
Bacopaside N2 exhibits a range of biological activities, primarily centered on its neuroprotective and cognitive-enhancing effects. These activities are attributed to its antioxidant properties and its ability to modulate key signaling pathways involved in neuronal function.

Neuroprotective and Cognitive-Enhancing Effects

Bacopaside N2 is considered one of the active constituents of *Bacopa monnieri* responsible for its nootropic effects.[10] It is believed to enhance memory and cognitive function by protecting neurons from damage and modulating neurotransmitter systems.[5][8] Studies suggest that **Bacopaside N2** can help mitigate memory disorders and neurodegeneration.[8]

Antioxidant Activity

A key mechanism underlying the neuroprotective effects of **Bacopaside N2** is its antioxidant activity.[5][8] It has been shown to activate the NRF-2 (nuclear factor erythroid 2-related factor 2) pathway, a critical regulator of the cellular antioxidant response.[5] This activation leads to the increased expression of antioxidant enzymes, which help to protect cells from oxidative stress.[5]

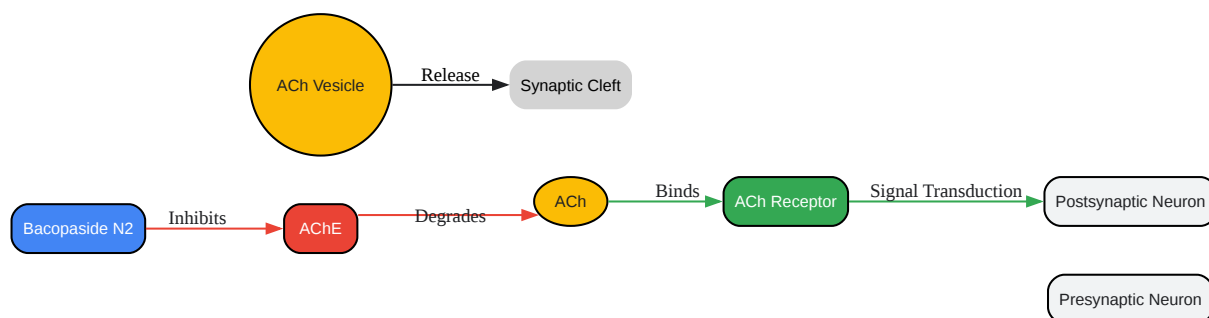


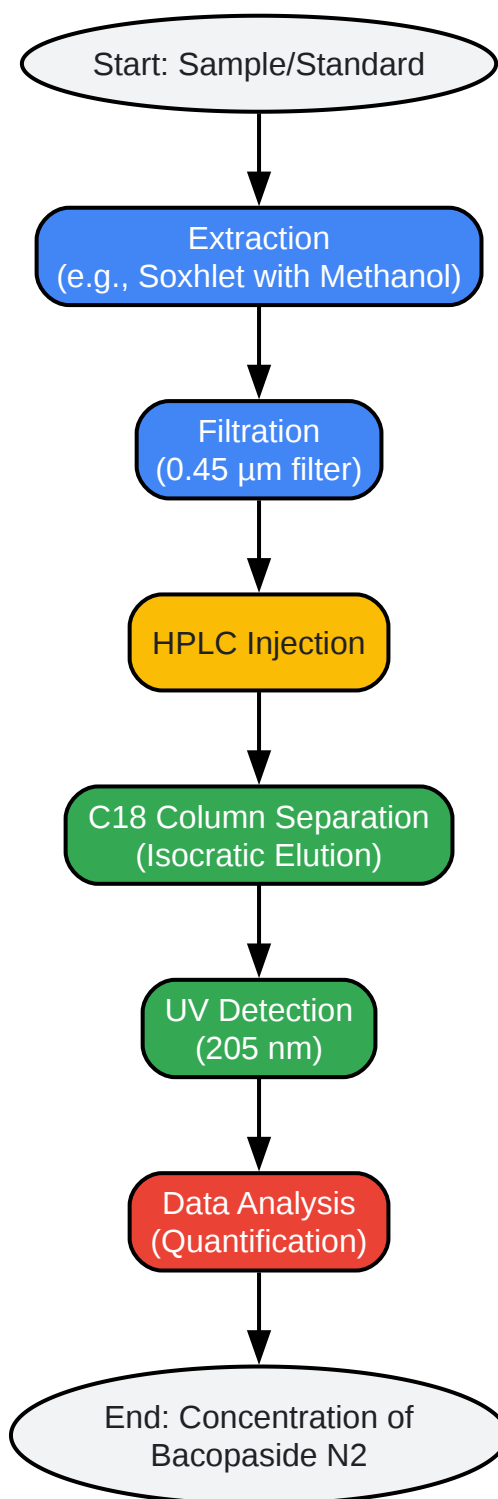
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Bacopaside N2 activation of the NRF-2 pathway.

Modulation of Neurotransmitter Systems

Bacopaside N2 has been shown to influence the cholinergic system, which is crucial for learning and memory.[1] It may enhance cholinergic function, contributing to its cognitive benefits.[1] Additionally, there is evidence to suggest that it modulates the monoaminergic system, affecting neurotransmitters like dopamine and serotonin.[5]





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